

An In-depth Technical Guide to Bis(trimethylsilyl)peroxide: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *Bis(trimethylsilyl)peroxide*

Cat. No.: *B035051*

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Introduction

Bis(trimethylsilyl)peroxide (BTSP), with the chemical formula $((\text{CH}_3)_3\text{SiO})_2$, is an organosilicon compound that serves as a versatile and valuable reagent in modern organic synthesis.^{[1][2]} As a colorless liquid soluble in many aprotic organic solvents, it functions as an anhydrous equivalent of hydrogen peroxide.^{[1][3]} This property makes it particularly useful for sensitive oxidation reactions where the presence of water would be detrimental. This technical guide provides a comprehensive overview of the physical and chemical properties of BTSP, detailed experimental protocols for its synthesis and key applications, and a discussion of its reactivity and handling considerations.

Physical and Chemical Properties

Bis(trimethylsilyl)peroxide is a colorless liquid with a slight odor.^[4] It is characterized by the presence of a peroxide linkage (O-O) between two trimethylsilyl groups.^[5] This unique structure imparts specific reactivity, distinguishing it from common organic peroxides.^[5]

Data Presentation: Physical and Spectroscopic Properties

The key physical and spectroscopic data for **Bis(trimethylsilyl)peroxide** are summarized in the tables below for easy reference and comparison.

Table 1: Physical Properties of **Bis(trimethylsilyl)peroxide**

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₈ O ₂ Si ₂	[5][6]
Molecular Weight	178.38 g/mol	[4][5][6]
CAS Number	5796-98-5	[1][5]
Appearance	Colorless liquid/oil	[1][4][5]
Density	0.829 g/cm ³	[1][4]
Boiling Point	35 °C @ 35 mmHg	[1][4]
41 °C @ 30 mmHg	[7]	
Melting Point	< 0 °C	[5][8]
Flash Point	< 40 °C	[5]
Solubility	Soluble in aprotic organic solvents	[1][5][7]
Hydrolytic Sensitivity	Reacts slowly with moisture/water	[5][8]

Table 2: Spectroscopic Data for **Bis(trimethylsilyl)peroxide**

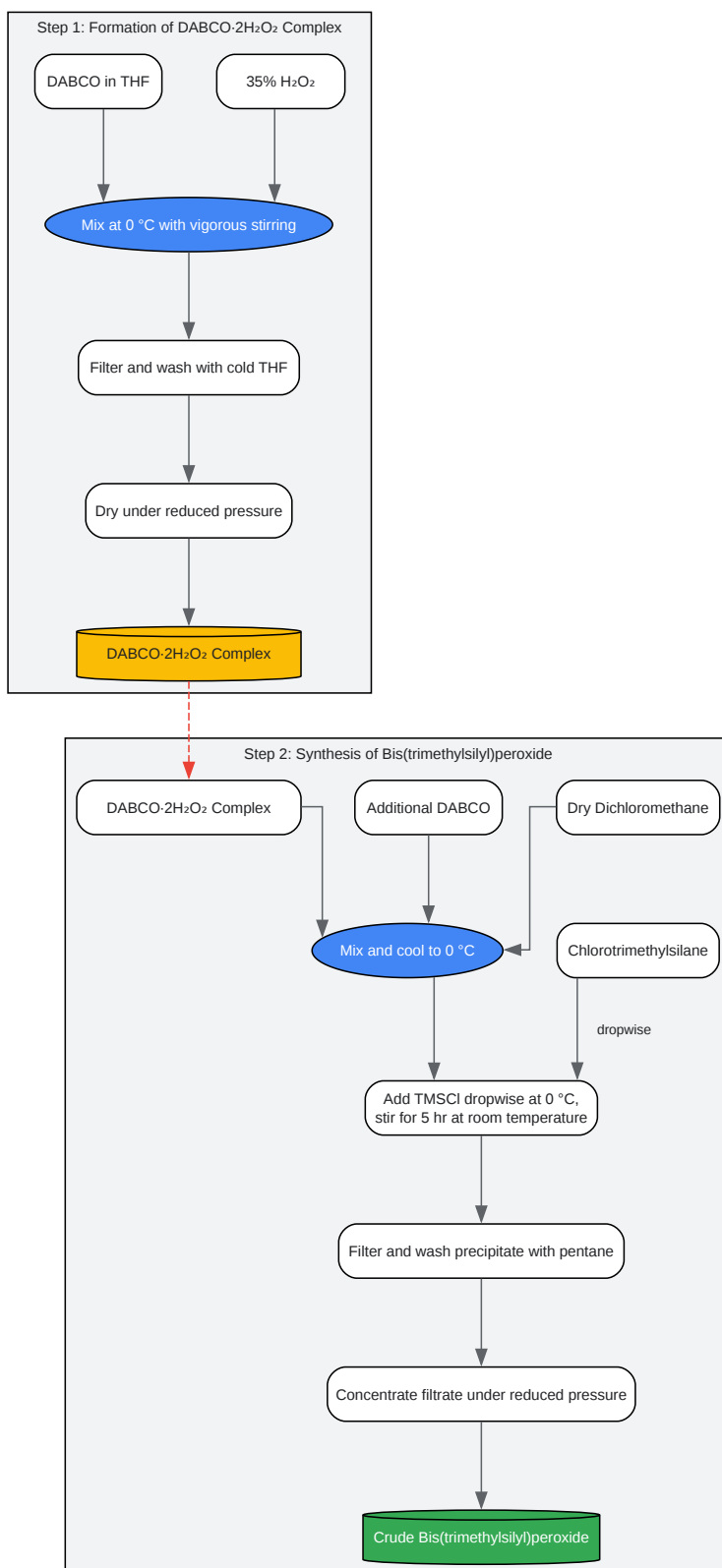
Spectrum Type	Data	Reference(s)
¹ H NMR (500 MHz, CDCl ₃)	δ: 0.187 ppm	[5]
¹³ C NMR (125 MHz, CDCl ₃)	δ: -1.40 ppm	[5]

Experimental Protocols

Synthesis of Bis(trimethylsilyl)peroxide

A common and reliable method for the synthesis of **Bis(trimethylsilyl)peroxide** involves the use of a diazabicyclooctane-hydrogen peroxide (DABCO·2H₂O₂) complex. This procedure avoids the need for highly concentrated and potentially hazardous hydrogen peroxide solutions.^{[5][9]}

Experimental Workflow for BTSP Synthesis



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Caption: Workflow for the synthesis of **Bis(trimethylsilyl)peroxide**.

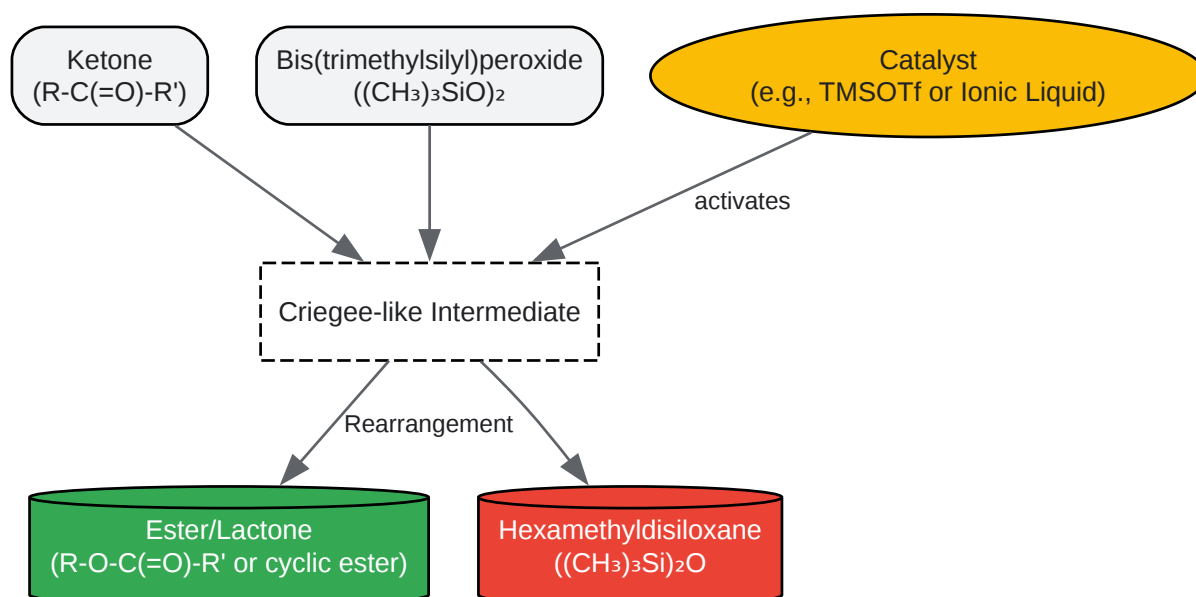
Detailed Methodology:

- Part A: Diazabicyclooctane-hydrogen peroxide (DABCO·2H₂O₂) complex
 - In a two-necked flask equipped with a dropping funnel and a thermometer, dissolve diazabicyclooctane (DABCO) (28.05 g, 0.25 mol) in tetrahydrofuran (THF) (375 mL).^[5]
 - Cool the flask to 0 °C using an ice-salt bath.^[5]
 - Slowly add a 35% solution of hydrogen peroxide (49 mL, 0.5 mol) while maintaining the temperature at 0 °C with vigorous stirring. A precipitate will form immediately.^[5]
 - Continue stirring at 0 °C for 1 hour after the addition is complete.^[5]
 - Filter the mixture through a Büchner funnel, wash the collected precipitate with cold THF (3 x 50 mL), and dry under reduced pressure (2 mm, 35–40 °C) for 2 hours. This yields the DABCO·2H₂O₂ complex.^[5]
- Part B: **Bis(trimethylsilyl)peroxide** (BTSP)
 - In a three-necked flask under an argon atmosphere, place the prepared DABCO·2H₂O₂ complex (28.3 g, 0.157 mol) and additional DABCO (28 g, 0.25 mol).^[5]
 - Add dry dichloromethane (700 mL) and cool the mixture to 0 °C.^[5]
 - Add chlorotrimethylsilane (80 mL, 0.628 mol) dropwise, ensuring the temperature remains at 0 °C.^[5]
 - Stir the resulting mixture for 5 hours at room temperature.^[5]
 - Filter the mixture through a sintered Büchner funnel and wash the precipitate with pentane (2 x 25 mL).^[5]
 - The filtrate is then concentrated under reduced pressure to yield **Bis(trimethylsilyl)peroxide** as a clear, colorless liquid.^[5] For synthetic purposes, this crude product can often be used without further purification.^[5]

Key Applications and Experimental Protocols

Bis(trimethylsilyl)peroxide is an effective reagent for the Baeyer-Villiger oxidation of ketones to esters or lactones, particularly for substrates that are sensitive to protic acids.[9] The reaction can be catalyzed by a Lewis acid, such as trimethylsilyl trifluoromethanesulfonate (TMSOTf), or conducted in ionic liquids which can act as both the solvent and catalyst.[9][10]

Reaction Mechanism for Baeyer-Villiger Oxidation using BTSP



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Caption: Generalized mechanism of Baeyer-Villiger oxidation using BTSP.

Representative Experimental Protocol for Baeyer-Villiger Oxidation in an Ionic Liquid:

- To a solution of the ketone in an ionic liquid such as 1-butyl-3-methylimidazolium trifluoromethanesulfonate (bmimOTf), add **Bis(trimethylsilyl)peroxide**. [10]
- Stir the mixture at room temperature. The ionic liquid can serve as both the solvent and the catalyst. [10]

- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, extract the product with an organic solvent (e.g., diethyl ether). The ionic liquid, containing the catalyst, can often be recovered and reused.^[10]
- Wash the combined organic extracts, dry over an anhydrous salt (e.g., Na₂SO₄), and concentrate under reduced pressure to obtain the crude ester or lactone.
- Purify the product by column chromatography if necessary.

BTSP is also utilized in the synthesis of 1,2,4,5-tetroxanes, which are of interest for their potential biological activities.^[5] This involves the condensation of BTSP with aldehydes or ketones, typically catalyzed by trimethylsilyl trifluoromethanesulfonate.^[5]

Stability and Handling

Bis(trimethylsilyl)peroxide is a relatively stable peroxide under controlled conditions but requires careful handling.^{[4][5]}

- Storage: It should be stored in sealed containers at temperatures below 10 °C.^[4] It is sensitive to moisture and heat.^[5]
- Hazards: As with other peroxides, there is a potential risk of explosion, especially when heated or in the presence of metals.^[4] Detonations have been reported during transfer with metal hypodermic needles; therefore, the use of plastic or glass is recommended.^{[3][4]}
- Incompatibilities: It should be kept away from flammable materials, metals, and oxidizing agents.^[4]
- Personal Protective Equipment (PPE): Appropriate PPE, including chemical goggles, neoprene or nitrile rubber gloves, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.^[4]

Conclusion

Bis(trimethylsilyl)peroxide is a powerful and versatile reagent in organic chemistry, offering a valuable anhydrous source of peroxide for a range of oxidative transformations. Its utility in

reactions such as the Baeyer-Villiger oxidation and the synthesis of tetroxanes makes it an important tool for researchers and scientists in academia and industry, including those in drug development. A thorough understanding of its properties, combined with adherence to proper handling and storage procedures, is essential for its safe and effective use in the laboratory.

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